

(24R)-MC 976 (Calcipotriol): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: (24R)-MC 976

Cat. No.: B15544723

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(24R)-MC 976, more commonly known as Calcipotriol or by its brand name Dovonex, is a synthetic analog of calcitriol, the active form of vitamin D3.[1][2] It is a cornerstone in the topical treatment of plaque psoriasis, a chronic autoimmune skin condition characterized by hyperproliferation and abnormal differentiation of keratinocytes.[3][4] This in-depth technical guide provides a detailed overview of the chemical properties, synthesis, analytical methods, and biological activity of **(24R)-MC 976** for researchers, scientists, and drug development professionals.

Core Chemical Properties

(24R)-MC 976 is a white to off-white crystalline substance.[5][6] Its chemical structure is characterized by a seco-steroid backbone, similar to vitamin D, with key modifications in the side chain that enhance its therapeutic profile while minimizing systemic effects on calcium metabolism.[1][2]

Physicochemical Data

A summary of the key physicochemical properties of **(24R)-MC 976** is presented in the table below for easy reference and comparison.

Property	Value	Reference
IUPAC Name	(1R,3S,5Z)-5-[(2E)-2-[(1R,3aS,7aR)-1-[(2R,3E)-5-cyclopropyl-5-hydroxypent-3-en-2-yl]-7a-methyl-2,3,3a,5,6,7-hexahydro-1H-inden-4-ylidene]ethylidene]-4-methylidenecyclohexane-1,3-diol	[1]
Molecular Formula	C ₂₇ H ₄₀ O ₃	[1][7]
Molecular Weight	412.6 g/mol	[1][7]
CAS Number	112965-21-6	[1]
Melting Point	166-168 °C	[3]
Solubility	Freely soluble in ethanol; soluble in chloroform and propylene glycol; practically insoluble in liquid paraffin and water (0.6 mcg/mL).	[3]
Appearance	White or almost white crystalline substance.	[3][6]
Storage	Store at 2°C - 8°C.[7] Lyophilized form is stable for 36 months at -20°C. In solution, store at -20°C and use within 1 month.	[8]

Synthesis and Manufacturing

The synthesis of **(24R)-MC 976** is a complex multi-step process. While several synthetic routes have been developed, a common strategy involves the convergent synthesis of two key fragments: the A-ring and the CD-ring system, which are then coupled to form the final

molecule. One notable approach is the Julia-Kocienski olefination to construct the C22-C23 double bond.[3]

Illustrative Synthetic Protocol: Julia-Kocienski Olefination Route

This protocol provides a generalized overview of a synthetic approach. Specific reagents, conditions, and purification methods may vary based on patented procedures and proprietary manufacturing processes.

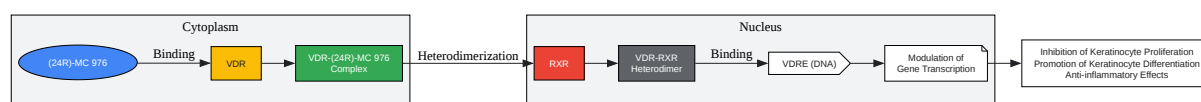
- **Preparation of the CD-Ring Phenylsulfone Fragment:** The synthesis begins with a suitable vitamin D precursor, which is converted to a C-22 phenylsulfonyl derivative. This key intermediate is a stable, crystalline compound that can be purified to the high degree required for pharmaceutical synthesis.[3]
- **Preparation of the A-Ring Aldehyde Fragment:** A separate multi-step synthesis is employed to create the A-ring synthon, which is an α -hydroxy aldehyde with a protected silyl group.[3]
- **Julia-Kocienski Olefination:** The CD-ring phenylsulfone is reacted with the A-ring aldehyde in the presence of a strong organic base in an aprotic solvent. This reaction forms a diastereomeric mixture of α -hydroxysulfones.[3]
- **Reductive Desulfonation:** The resulting α -hydroxysulfone mixture undergoes reductive desulfonation, for example, using a sodium amalgam, to yield the coupled product.[3]
- **Deprotection and Purification:** The hydroxyl protecting groups are removed, and the final product, **(24R)-MC 976**, is purified using chromatographic techniques to yield a product with high purity, containing minimal amounts of the undesired (22Z)-isomer.[3]

Mechanism of Action: VDR-Mediated Signaling

(24R)-MC 976 exerts its therapeutic effects primarily through its interaction with the Vitamin D Receptor (VDR), a member of the nuclear receptor superfamily.[2][9] While it has a comparable affinity for the VDR as the endogenous ligand calcitriol, it is significantly less active in regulating systemic calcium metabolism, making it ideal for topical application.[2]

The binding of **(24R)-MC 976** to the VDR initiates a cascade of molecular events:

- VDR Activation: **(24R)-MC 976** binds to the VDR in the cytoplasm of keratinocytes.
- Heterodimerization: The ligand-VDR complex translocates to the nucleus and forms a heterodimer with the Retinoid X Receptor (RXR).
- Gene Transcription Modulation: This heterodimeric complex binds to specific DNA sequences known as Vitamin D Response Elements (VDREs) in the promoter regions of target genes.
- Biological Effects: This binding modulates the transcription of genes involved in cell proliferation, differentiation, and inflammation, leading to the normalization of keratinocyte growth and a reduction in the inflammatory infiltrate characteristic of psoriasis.[3]



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Caption: VDR signaling pathway of **(24R)-MC 976**.

Experimental Protocols

High-Performance Liquid Chromatography (HPLC) for Purity and Assay

A robust and validated Reverse-Phase HPLC (RP-HPLC) method is crucial for the quality control of **(24R)-MC 976** in bulk drug substance and pharmaceutical formulations.

Objective: To determine the purity of **(24R)-MC 976** and quantify its concentration.

Materials:

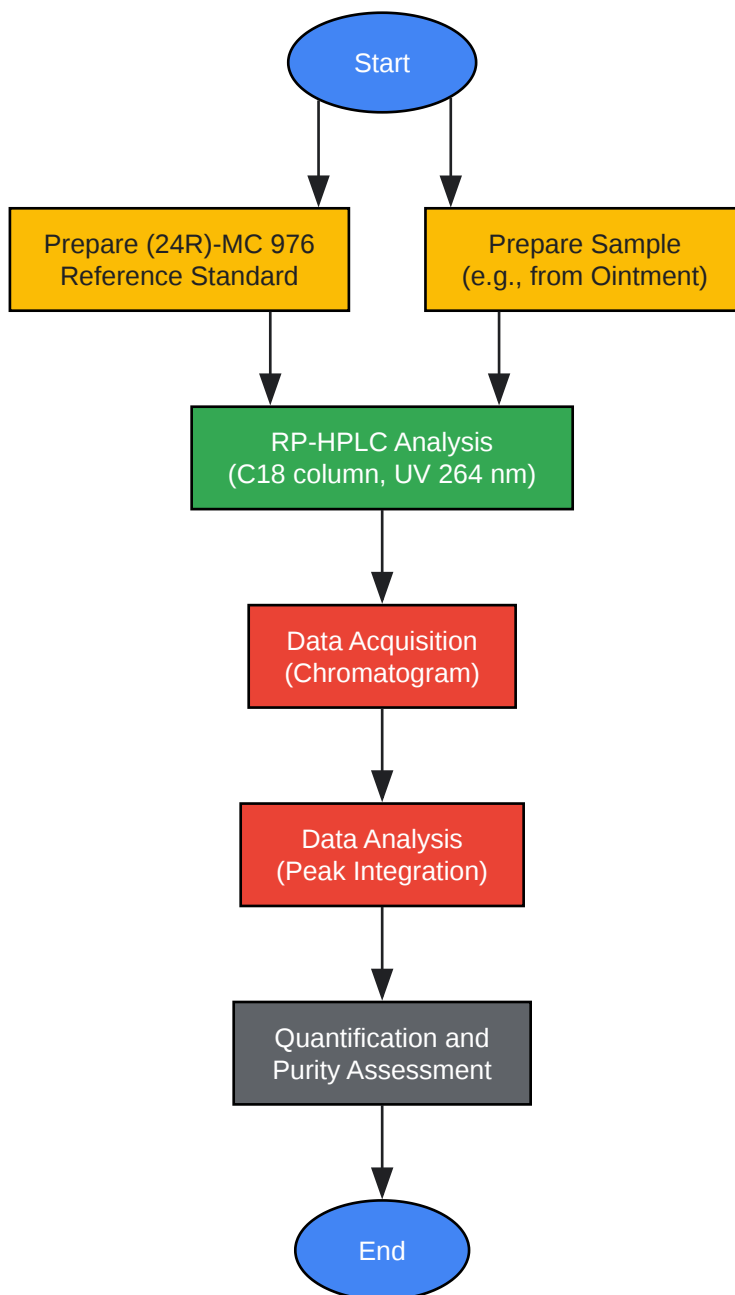
- HPLC system with a UV detector

- C18 column (e.g., 250 mm x 4.6 mm, 5 μ m particle size)
- Mobile Phase: Methanol:Water (80:20, v/v)[\[7\]](#)
- **(24R)-MC 976** reference standard
- Methanol (HPLC grade)
- Water (HPLC grade)

Methodology:

- Standard Preparation: Prepare a stock solution of **(24R)-MC 976** reference standard in methanol (e.g., 100 μ g/mL). Further dilute with the mobile phase to create working standards of desired concentrations.[\[7\]](#)
- Sample Preparation (Ointment): Accurately weigh a portion of the ointment and dissolve it in a suitable solvent like chloroform or methanol. The extraction may be facilitated by gentle heating and sonication. Dilute the extract with the mobile phase to the desired concentration.[\[7\]](#)
- Chromatographic Conditions:
 - Column: C18
 - Mobile Phase: Methanol:Water (80:20, v/v)[\[7\]](#)
 - Flow Rate: 1.0 mL/min[\[7\]](#)
 - Detection Wavelength: 264 nm[\[7\]](#)
 - Injection Volume: 20 μ L
- Analysis: Inject the standard and sample solutions into the HPLC system. The retention time for **(24R)-MC 976** is typically around 8.2 minutes under these conditions.[\[7\]](#)
- Quantification: Compare the peak area of **(24R)-MC 976** in the sample to the peak areas of the standards to determine the concentration. Purity is assessed by the relative peak areas

of the main peak and any impurities.



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Caption: HPLC analysis workflow for (24R)-MC 976.

Vitamin D Receptor (VDR) Competitive Binding Assay

This assay determines the affinity of (24R)-MC 976 for the VDR by measuring its ability to compete with a radiolabeled ligand.

Objective: To determine the inhibitory constant (K_i) of **(24R)-MC 976** for the VDR.

Materials:

- Purified recombinant VDR or cell/tissue homogenates expressing VDR
- Radiolabeled ligand (e.g., [^3H]-calcitriol)
- **(24R)-MC 976** (unlabeled competitor)
- Assay buffer
- Glass fiber filters and vacuum filtration manifold
- Scintillation counter and cocktail

Methodology:

- Incubation: In a multi-well plate, combine the VDR source, a fixed concentration of [^3H]-calcitriol, and varying concentrations of **(24R)-MC 976**. Include controls for total binding (no competitor) and non-specific binding (a large excess of unlabeled calcitriol).
- Separation: After incubation, separate the bound from free radioligand by rapid vacuum filtration through glass fiber filters. The filters will retain the VDR-ligand complex.
- Quantification: Place the filters in scintillation vials, add scintillation cocktail, and measure the radioactivity using a liquid scintillation counter.
- Data Analysis: Calculate the specific binding by subtracting the non-specific binding from the total binding. Plot the percentage of specific binding against the logarithm of the **(24R)-MC 976** concentration. Use non-linear regression to determine the IC_{50} (the concentration of **(24R)-MC 976** that inhibits 50% of the specific binding of the radioligand). The K_i can then be calculated using the Cheng-Prusoff equation.

Keratinocyte Proliferation Assay (MTT Assay)

This assay is used to assess the anti-proliferative effects of **(24R)-MC 976** on keratinocytes.

Objective: To determine the effect of **(24R)-MC 976** on the proliferation of human keratinocytes.

Materials:

- Human keratinocyte cell line (e.g., HaCaT)
- Cell culture medium and supplements
- **(24R)-MC 976**
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization solution (e.g., DMSO or acidified isopropanol)
- Multi-well plate reader

Methodology:

- Cell Seeding: Seed keratinocytes in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Treatment: Treat the cells with various concentrations of **(24R)-MC 976** for a specified period (e.g., 24-72 hours). Include a vehicle control.
- MTT Addition: After the treatment period, add MTT solution to each well and incubate for a few hours. Viable cells with active mitochondria will reduce the yellow MTT to a purple formazan.
- Solubilization: Remove the medium and add a solubilization solution to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance of each well at a specific wavelength (e.g., 570 nm) using a plate reader.
- Data Analysis: The absorbance is directly proportional to the number of viable cells. Calculate the percentage of cell proliferation inhibition for each concentration of **(24R)-MC 976** relative to the vehicle control.

Pharmacokinetics and Metabolism

Following topical application, a small percentage of **(24R)-MC 976** is systemically absorbed.[6] Systemically absorbed **(24R)-MC 976** is rapidly metabolized in the liver via a pathway similar to that of endogenous vitamin D.[6][9] The primary metabolites are significantly less potent than the parent compound, contributing to its favorable safety profile.[6][9] The active form of vitamin D and its metabolites are transported in the blood bound to specific plasma proteins and are excreted primarily in the bile.[6][9]

Conclusion

(24R)-MC 976, or Calcipotriol, is a well-characterized synthetic vitamin D3 analog with a proven efficacy and safety profile for the topical treatment of psoriasis. Its mechanism of action, centered on the modulation of the Vitamin D Receptor signaling pathway, leads to the normalization of keratinocyte proliferation and differentiation. The well-established analytical methods and biological assays described in this guide are essential for the quality control and continued research and development of this important therapeutic agent.

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References

- 1. academic.oup.com [academic.oup.com]
- 2. Stability Indicating RP-HPLC Method for Estimation of Impurities of Vitamin D3 Analogue and Corticosteroid Used as Antipsoriatic Drugs. An Attempt to Characterize Pre-Calcipotriene [scirp.org]
- 3. US20100222614A1 - Process for the preparation of calcipotriol - Google Patents [patents.google.com]
- 4. Apoptotic or Antiproliferative Activity of Natural Products against Keratinocytes for the Treatment of Psoriasis - PMC [pmc.ncbi.nlm.nih.gov]
- 5. benchchem.com [benchchem.com]
- 6. pnas.org [pnas.org]

- [7. rjptonline.org \[rjptonline.org\]](https://rjptonline.org)
- [8. benchchem.com \[benchchem.com\]](https://benchchem.com)
- [9. Validated Chromatographic Methods for Simultaneous Determination of Calcipotriol Monohydrate and Betamethasone Dipropionate in the Presence of Two Dosage Form Additives - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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